

# In-Depth Technical Guide: The Molecular Weight of Zafirlukast-13C,d6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Zafirlukast-13C,d6

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This technical guide provides a detailed analysis of the molecular weight of **Zafirlukast-13C,d6**, an isotopically labeled analog of the asthma therapeutic, Zafirlukast. This document is intended to serve as a comprehensive resource, offering precise data and methodologies relevant to its molecular properties.

## Introduction to Zafirlukast and Its Isotopically Labeled Analog

Zafirlukast is a synthetic, selective, and orally active leukotriene receptor antagonist used in the management of asthma.<sup>[1][2]</sup> It functions by blocking the action of cysteinyl leukotrienes at the CysLT1 receptor, thereby mitigating airway constriction, mucus production, and inflammation.<sup>[2]</sup> For advanced research in pharmacokinetics, metabolism, and as an internal standard in analytical assays, isotopically labeled versions of Zafirlukast are employed. **Zafirlukast-13C,d6** is one such version, where specific atoms have been replaced by their heavier isotopes. This labeling provides a distinct mass signature that is invaluable for mass spectrometry-based detection and quantification.

## Molecular Composition and Weight

The introduction of stable isotopes—specifically one Carbon-13 (<sup>13</sup>C) atom and six Deuterium (d or <sup>2</sup>H) atoms—alters the molecular weight of the parent compound, Zafirlukast.

## Quantitative Data Summary

The molecular formulas and weights of Zafirlukast and its isotopically labeled analog are summarized in the table below for direct comparison.

Compound	Molecular Formula	Molecular Weight ( g/mol )
Zafirlukast	$C_{31}H_{33}N_3O_6S$	575.68[3]
Zafirlukast-13C,d6	$C_{30}^{13}CH_{27}D_6N_3O_6S$	582.70[4][5][6]

## Experimental Protocols: Molecular Weight Calculation

The molecular weight of a chemical compound is a fundamental physical property calculated by summing the atomic weights of its constituent atoms. For isotopically labeled compounds like **Zafirlukast-13C,d6**, the masses of the specific isotopes must be used in the calculation.

Methodology:

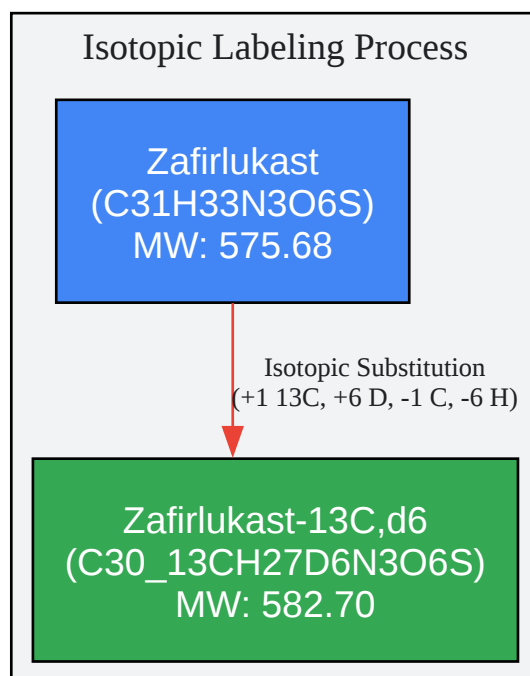
- Identify the Molecular Formula: The molecular formula for **Zafirlukast-13C,d6** is  $C_{30}^{13}CH_{27}D_6N_3O_6S$ . [3][4][5]
- Determine Atomic Weights of Constituent Atoms:
  - Carbon (C): ~12.011 amu
  - Carbon-13 ( $^{13}C$ ): ~13.00335 amu
  - Hydrogen (H): ~1.008 amu
  - Deuterium (D): ~2.014 amu
  - Nitrogen (N): ~14.007 amu
  - Oxygen (O): ~16.000 amu
  - Sulfur (S): ~32.06 amu
- Calculate the Total Molecular Weight:

- $(30 \times \text{Atomic Weight of C}) + (1 \times \text{Atomic Weight of } ^{13}\text{C}) + (27 \times \text{Atomic Weight of H}) + (6 \times \text{Atomic Weight of D}) + (3 \times \text{Atomic Weight of N}) + (6 \times \text{Atomic Weight of O}) + (1 \times \text{Atomic Weight of S})$
- $(30 \times 12.011) + (1 \times 13.00335) + (27 \times 1.008) + (6 \times 2.014) + (3 \times 14.007) + (6 \times 16.000) + (1 \times 32.06)$
- $360.33 + 13.00335 + 27.216 + 12.084 + 42.021 + 96.000 + 32.06 = 582.71435 \text{ g/mol}$

This calculated value is in close agreement with the reported molecular weight of approximately 582.70 g/mol .<sup>[4][6]</sup>

## Visualization of Isotopic Labeling

The following diagram illustrates the conceptual relationship between the parent compound, Zafirlukast, and its isotopically labeled derivative, **Zafirlukast-<sup>13</sup>C,<sup>d</sup>6**.



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Caption: Relationship between Zafirlukast and its isotopically labeled form.

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## References

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Address: 3281 E Guasti Rd

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